

IUPAC name and SMILES string for 10-Bromo-1-decene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Bromo-1-decene

Cat. No.: B1332156

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Technical Guide: 10-Bromo-1-decene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **10-Bromo-1-decene**, a versatile bifunctional molecule utilized in various fields of organic synthesis. It serves as a key building block for introducing a C10 alkenyl chain in the development of novel molecules, including pharmaceutical intermediates and specialized polymers.

Chemical Identifiers

- IUPAC Name: 10-bromodec-1-ene[1]
- SMILES String: C=CCCCCCCCCBr[1]
- CAS Number: 62871-09-4[1]
- Molecular Formula: $C_{10}H_{19}Br$ [2][3]
- Molecular Weight: 219.16 g/mol

Physicochemical Properties

The following table summarizes the key quantitative data for **10-Bromo-1-decene**. This information is critical for its proper handling, storage, and application in experimental settings.

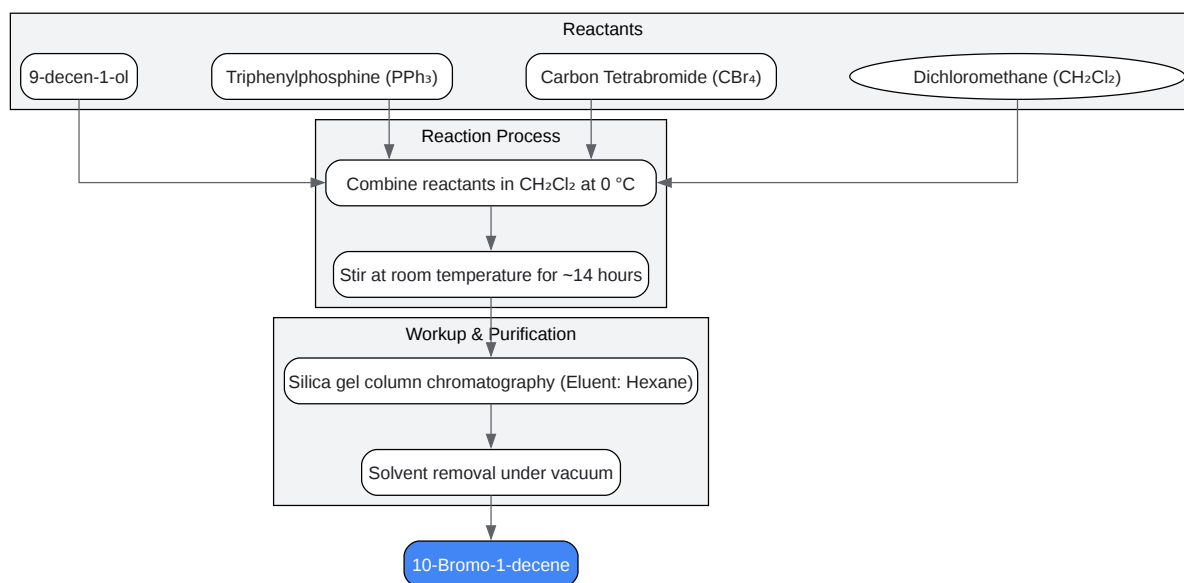
Property	Value	Reference
Appearance	Colorless to almost colorless, clear liquid	[2][3]
Density	1.092 g/mL at 25 °C	
Boiling Point	50 °C at 0.3 mmHg	
Flash Point	96.67 °C (206.0 °F) - closed cup	
Refractive Index	n ₂₀ /D 1.4660	
Purity (Assay)	≥97%	[2]

Synthesis and Reactivity

10-Bromo-1-decene is a valuable intermediate due to its two reactive sites: the terminal alkene and the primary alkyl bromide. This allows for orthogonal chemical modifications, making it a popular reagent in multi-step syntheses.

General Synthesis Pathway

The most common laboratory synthesis of **10-Bromo-1-decene** involves the bromination of the corresponding alcohol, 9-decen-1-ol. A prevalent method for this transformation is the Appel reaction, which utilizes triphenylphosphine (PPh₃) and carbon tetrabromide (CBr₄).



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Caption: Workflow for the synthesis of **10-Bromo-1-decene** via the Appel reaction.

Experimental Protocol: Synthesis from 9-decen-1-ol

The following protocol is a detailed methodology for the synthesis of **10-Bromo-1-decene**.^[3]

- Preparation: To a round-bottom flask, add 9-decen-1-ol (10.0 g, 64.1 mmol) and dichloromethane (300 mL).

- **Cooling:** Cool the mixture to 0 °C using an ice bath.
- **Addition of Reagents:** Subsequently, add triphenylphosphine (21.8 g, 83.1 mmol) and carbon tetrabromide (27.6 g, 83.2 mmol) to the cooled mixture.
- **Reaction:** Allow the reaction mixture to warm slowly to room temperature over one hour. Continue stirring for an additional 14 hours.
- **Purification:** After the reaction is complete, purify the crude product by silica gel column chromatography, using hexane as the eluent.
- **Isolation:** Remove the solvent under vacuum to yield **10-bromo-1-decene** as a colorless, transparent liquid (Expected yield: ~100%).

Key Reactions

10-Bromo-1-decene can be used to synthesize a variety of compounds, including:

- 4'-(9-decenyloxy) biphenyl-4-carboxylic acid methyl ester.
- 9-decenylmagnesium bromide, which can then be used in the preparation of other molecules like (R)-tridec-12-en-2-ol.
- It can also undergo a reduction reaction with reagents such as 2-propylbenzo[d][2][4]dioxaborole (PBD) and Bu_3SnH to yield 1-decene.

Applications in Research and Development

The bifunctional nature of **10-Bromo-1-decene** makes it a valuable building block in several areas:

- **Pharmaceutical Intermediates:** It serves as a precursor for synthesizing complex molecules in drug discovery, where its long alkyl chain can be used to modulate lipophilicity.[2]
- **Polymer Chemistry:** The terminal alkene can participate in polymerization reactions, leading to the creation of polymers with unique properties.[2]

- Surface Chemistry: It is used to modify material surfaces to improve properties like adhesion and compatibility, which is valuable in the development of coatings and electronics.[2]
- Organic Synthesis: It is widely used as a versatile reagent for introducing a brominated C10 chain in the synthesis of novel organic compounds.[2]

Safety and Handling

- Hazard Classifications: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1]
- Precautionary Statements: Avoid breathing fumes/gas/mist/vapors/spray (P261). Wear protective gloves/protective clothing/eye protection/face protection (P280). In case of contact with eyes, rinse cautiously with water for several minutes (P305 + P351 + P338).[1]
- Storage: Keep in a dark place, sealed in a dry, room-temperature environment away from strong oxidizing agents.[2][3]

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- To cite this document: BenchChem. [IUPAC name and SMILES string for 10-Bromo-1-decene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332156#iupac-name-and-smiles-string-for-10-bromo-1-decene]

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